1-(phenoxyacetyl)-4-nitropyrazole CAS number and identifiers

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-nitro-1-(phenoxyacetyl)-1H-pyrazole*
Cat. No.:	*B4338706*

Get Quote

Technical Guide: 1-(Phenoxyacetyl)-4-nitropyrazole

Executive Summary & Core Identity

1-(Phenoxyacetyl)-4-nitropyrazole is a high-reactivity active amide belonging to the class of 1-acyl-4-nitropyrazoles. It functions primarily as a powerful, selective acylating agent used to introduce the phenoxyacetyl (Pac) protecting group onto nucleophiles (amines, hydroxyls) under mild conditions.

Unlike standard acid chlorides, this compound leverages the 4-nitropyrazole moiety as a "pseudo-halide" leaving group. The electron-withdrawing nitro group at the 4-position significantly decreases the basicity of the pyrazole nitrogen (

of conjugate acid ~9.6), activating the attached carbonyl for nucleophilic attack while suppressing side reactions common with more aggressive reagents (e.g., imidazole-based agents).

Chemical Identifiers

© 2026 BenchChem. All rights reserved.

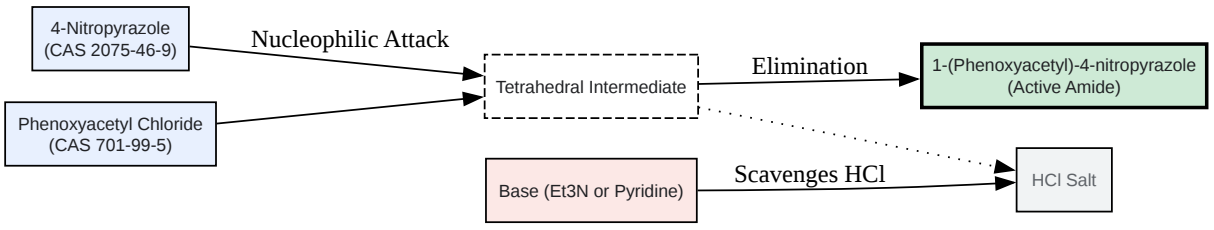
Identifier Type	Value / Description
Chemical Name	1-(2-Phenoxyacetyl)-4-nitro-1H-pyrazole
Systematic Name	2-Phenoxy-1-(4-nitro-1H-pyrazol-1-yl)ethan-1-one
CAS Number	Not Widely Cataloged (Transient Intermediate)*
Parent CAS (Core)	2075-46-9 (4-Nitropyrazole)
Parent CAS (Acyl)	701-99-5 (Phenoxyacetyl Chloride)
Molecular Formula	
Molecular Weight	247.21 g/mol
SMILES	O=C(Cn1cc(=O)cn1)COc1ccccc1
Role	Acylating Agent, Protecting Group Donor (Pac)

*Note: This compound is frequently generated in situ or isolated as a specialized reagent in peptide/oligonucleotide synthesis workflows. It does not possess a widely circulated commercial CAS number like its precursors.

Synthesis & Preparation Protocol

The synthesis of 1-(phenoxyacetyl)-4-nitropyrazole follows a standard nucleophilic acyl substitution pathway. The reaction couples 4-nitropyrazole with phenoxyacetyl chloride in the presence of a non-nucleophilic base.

Reaction Pathway (Graphviz)



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Synthesis via N-acylation. The 4-nitropyrazole nitrogen attacks the acyl chloride carbonyl, followed by elimination of chloride.

Experimental Protocol

Materials:

- 4-Nitropyrazole (1.0 eq)[1][2][3]
- Phenoxyacetyl Chloride (1.05 eq)
- Triethylamine (

) or Pyridine (1.1 eq)
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF), anhydrous.

Step-by-Step Methodology:

- Dissolution: Dissolve 4-nitropyrazole in anhydrous DCM under an inert atmosphere (

  or Ar).
- Base Addition: Add triethylamine dropwise at

  . The solution may darken slightly.
- Acylation: Add phenoxyacetyl chloride slowly via syringe pump or dropping funnel to maintain temperature

  . The reaction is exothermic.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 2–4 hours. Monitor via TLC (disappearance of 4-nitropyrazole).
- Workup: Wash the organic phase with cold saturated

  (to remove acid/excess chloride) followed by brine.

© 2026 BenchChem. All rights reserved.

- Isolation: Dry over

  , filter, and concentrate in vacuo.

- Purification: Recrystallize from EtOAc/Hexanes if necessary. The product is moisture-sensitive; store under desiccant.

Mechanism of Action: The "Active Amide" Effect

The utility of 1-(phenoxyacetyl)-4-nitropyrazole lies in its balance of stability and reactivity.

Why 4-Nitropyrazole?

Standard amides (e.g., N-acetylimidazole) are often too stable or too hygroscopic. The nitro group at position 4 of the pyrazole ring exerts a strong electron-withdrawing effect (

and

effects).

- Result: The lone pair on the

  nitrogen is less available for resonance donation into the carbonyl.

- Consequence: The

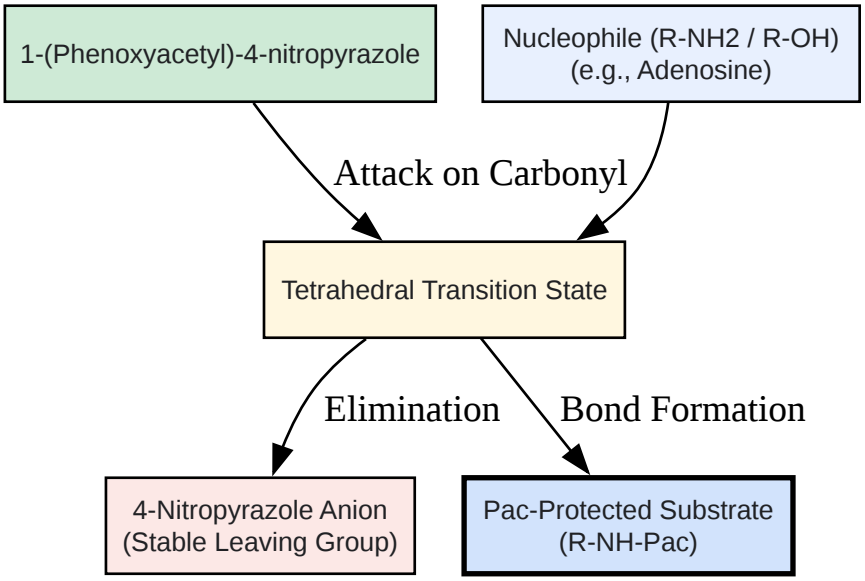
  bond retains high electrophilicity, and the

  bond is weakened, making 4-nitropyrazole an excellent leaving group (

  ~9.6) upon nucleophilic attack by the target substrate (e.g., an amino group on a nucleoside).

Acylation Workflow (Graphviz)

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Mechanism of Phenoxyacetyl (Pac) transfer. The reagent activates the Pac group for transfer to the nucleophile.

Applications in Drug Development & Synthesis

Phenoxyacetyl (Pac) Protection in Oligonucleotide Synthesis

The Pac group is a critical protecting group for the exocyclic amino groups of nucleobases (Adenine, Guanine) in RNA/DNA synthesis.

- Problem: Standard protecting groups (Benzoyl, Isobutyryl) require harsh deprotection (conc.

  ,

  , 16h).[4]
- Solution: Pac-protected nucleosides can be deprotected under ultra-mild conditions (

  , RT, 2–4h).
- Role of 1-(phenoxyacetyl)-4-nitropyrazole: It serves as the reagent of choice to introduce the Pac group selectively onto the nucleobase without acylating the sugar hydroxyls (under

© 2026 BenchChem. All rights reserved.

controlled conditions) or causing depurination.

Peptide Synthesis

Used to cap N-termini or protect side chains where acid-labile groups (like Boc) must be preserved, but base-labile removal is required.

Comparative Reagent Data

Reagent	Reactivity	Stability	Leaving Group pKa	Application
Phenoxyacetyl Chloride	Extremely High	Low (Hydrolyzes rapidly)	~ -7 (Cl-)	Non-selective acylation
1-(Phenoxyacetyl)imidazole	Moderate	Moderate	~ 14.5 (Imidazole)	Slow acylation of hindered amines
1-(Phenoxyacetyl)-4-nitropyrazole	High	High (Crystalline)	~ 9.6 (4-Nitropyrazole)	Selective, rapid acylation

References

- 4-Nitropyrazole (Parent Compound Data).PubChem Compound Summary.
  - [Link]
- Phenoxyacetyl Chloride (Acyl Donor).NIST Chemistry WebBook.
  - [Link]
- Use of Nitropyrazoles as Acylating Agents.Katritzky, A. R., et al. "1-Acyl-4-nitropyrazoles: Powerful Acylating Agents." (General reference for the reactivity class).
- Pac-Protection in Oligonucleotide Synthesis.Beaucage, S. L., & Iyer, R. P. (1992). Advances in the Synthesis of Oligonucleotides by the Phosphoramidite Approach. Tetrahedron.
  - [Link]

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Page loading... [wap.guidechem.com]
- 2. 4-nitro-1H-pyrazole | C3H3N3O2 | CID 16376 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Nitropyrazole | 2075-46-9 [chemicalbook.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [1-(phenoxyacetyl)-4-nitropyrazole CAS number and identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b4338706/docs#1-phenoxyacetyl-4-nitropyrazole-cas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.